Key Quality Attributes and Corresponding Analytical Techniques

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Compound of Interest

Compound Name:	*Ald-Ph-amido-PEG3-C2-Pfp ester*
Cat. No.:	*B10818458*

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The development and manufacturing of ADCs require rigorous monitoring of several CQAs. The primary attributes and the analytical techniques employed for their characterization are summarized below.

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Critical Quality Attribute	Analytical Technique	Principle	Information Provided
Drug-to-Antibody Ratio (DAR)	UV-Vis Spectroscopy	Measures absorbance at different wavelengths for the antibody and the drug.[5][6]	Average DAR.[5][7]
Hydrophobic Interaction Chromatography (HIC)	Separates molecules based on their hydrophobicity.[5][6]	Average DAR, drug load distribution, and naked antibody content for cysteine-linked ADCs.[5][7]	
Reversed-Phase Liquid Chromatography (RPLC)	Separates molecules based on hydrophobicity under denaturing conditions.[5]	Average DAR and drug load distribution. Compatible with mass spectrometry.[7][8]	
Mass Spectrometry (MS)	Measures the mass-to-charge ratio of ionized molecules.[4][9][10]	Precise average DAR, drug load distribution, and identification of conjugation sites.[4][7][11]	
Aggregation and Fragmentation	Size Exclusion Chromatography (SEC)	Separates molecules based on their size.[12]	Quantifies aggregates, monomers, and fragments.[2][3]
Sedimentation Velocity Analytical Ultracentrifugation (SV-AUC)	Measures the rate at which molecules sediment under centrifugal force.[13]	Provides information on the size, shape, and distribution of aggregates.[13]	
Charge Variants	Ion-Exchange Chromatography (IEX)	Separates molecules based on their net surface charge.[3][14]	Characterizes charge heterogeneity arising from post-translational

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			modifications and conjugation.[14][15]
Imaged Capillary Isoelectric Focusing (iCIEF)	Separates molecules based on their isoelectric point (pI).[16][17]	High-resolution analysis of charge variants.[16][17]	
Potency and Biological Activity	Cell-Based Cytotoxicity Assays	Measures the ability of the ADC to kill target cancer cells.[18][19]	Determines the biological activity and potency of the ADC.[18][20]
Ligand-Binding Assays (LBA)	Measures the binding affinity of the ADC to its target antigen.[7]	Assesses the integrity of the antibody's binding site after conjugation.[7]	

Detailed Methodologies for Key Experiments

Determination of Drug-to-Antibody Ratio (DAR) using Hydrophobic Interaction Chromatography (HIC)

Principle: HIC separates ADC species based on the hydrophobicity conferred by the conjugated drug molecules. A decreasing salt gradient is used to elute species with increasing DAR from the column.[5]

Experimental Protocol:

- Column: A HIC column (e.g., TSKgel Butyl-NPR) is equilibrated with a high-salt mobile phase (e.g., 1.5 M ammonium sulfate in 50 mM sodium phosphate, pH 7.0).
- Sample Preparation: The ADC sample is diluted in the equilibration buffer.
- Injection and Elution: The sample is injected onto the column. A linear gradient from the high-salt mobile phase to a low-salt mobile phase (e.g., 50 mM sodium phosphate, pH 7.0) is applied over a specified time (e.g., 30 minutes).
- Detection: The eluting peaks are monitored by UV absorbance at 280 nm.

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- Data Analysis: The peak areas corresponding to different DAR species (DAR0, DAR2, DAR4, etc.) are integrated. The average DAR is calculated using the weighted average of the peak areas.[21]

Analysis of Aggregation by Size Exclusion Chromatography (SEC)

Principle: SEC separates molecules based on their hydrodynamic radius. Larger molecules, such as aggregates, elute earlier than smaller molecules like monomers and fragments.[12]

Experimental Protocol:

- Column: An SEC column (e.g., Agilent AdvanceBio SEC) is equilibrated with a mobile phase (e.g., 100 mM sodium phosphate, 150 mM sodium chloride, pH 6.8).[12]
- Sample Preparation: The ADC sample is diluted in the mobile phase.
- Injection and Elution: The sample is injected and eluted isocratically.
- Detection: The eluate is monitored by UV absorbance at 280 nm.
- Data Analysis: The peak areas for aggregates, monomer, and fragments are integrated to determine their relative percentages.[22]

Characterization of Charge Variants by Imaged Capillary Isoelectric Focusing (iCIEF)

Principle: iCIEF separates proteins based on their isoelectric point (pI) in a capillary containing a mixture of ampholytes that form a pH gradient under an electric field.[16][17]

Experimental Protocol:

- Sample Preparation: The ADC sample is mixed with ampholytes, pI markers, and a stabilizer.
- Capillary Filling: The capillary is filled with the sample mixture.
- Focusing: A high voltage is applied across the capillary, causing the ADC charge variants to migrate and focus at their respective pI positions where their net charge is zero.

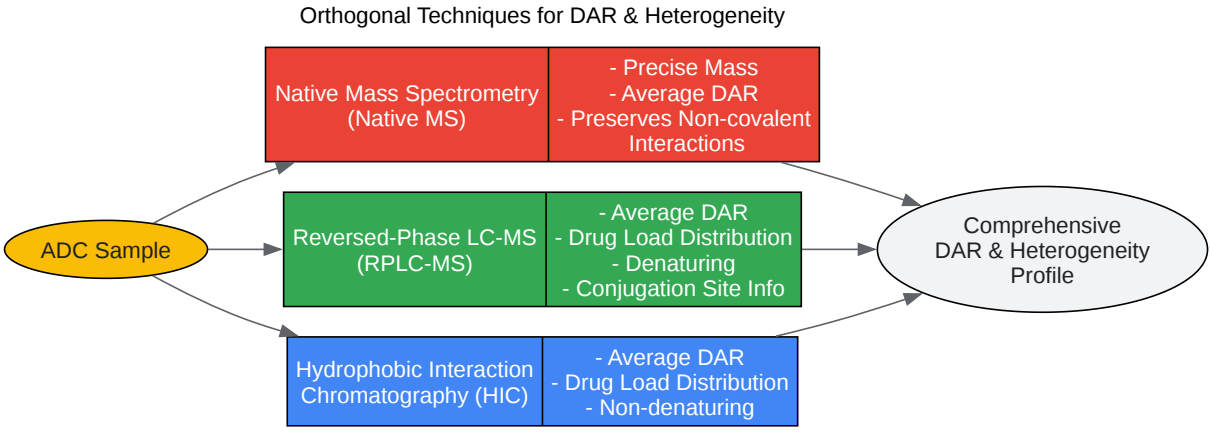
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- Imaging: The focused protein bands are detected by a whole-column UV absorbance detector.
- Data Analysis: The electropherogram shows peaks corresponding to different charge variants, which can be quantified based on their peak areas.[17]

Visualizing ADC Characterization Workflows

The following diagrams illustrate the logical flow of ADC characterization and the interplay between different analytical techniques.

Caption: General workflow for ADC characterization.



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Caption: Orthogonal methods for comprehensive DAR analysis.

Conclusion

The characterization of ADCs is a multifaceted process that requires the use of orthogonal analytical techniques to ensure a comprehensive understanding of their structural and

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functional properties.[11][13] While techniques like UV-Vis spectroscopy offer a quick estimation of average DAR, chromatographic and mass spectrometric methods provide more detailed insights into drug load distribution and conjugation sites.[5][7][11] Similarly, a combination of SEC and SV-AUC is crucial for a thorough assessment of aggregation.[13] For charge variants, IEX and iCIEF provide complementary information.[14][16] Finally, cell-based potency assays are indispensable for confirming the biological activity of the ADC, a critical parameter for its therapeutic efficacy.[18][20] The selection of the most appropriate analytical methods is highly dependent on the specific characteristics of the ADC, including the conjugation chemistry and the properties of the payload.[2]

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